

Comparative Toxicological Profile: Dicamba Acid and its Formulations

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Compound of Interest

Compound Name: *Dicamba-(CH₂)₅-acid*

Cat. No.: *B15558780*

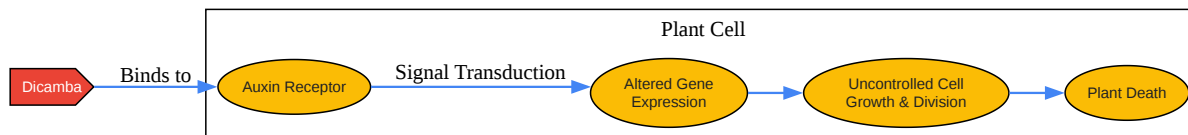
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A detailed analysis of the available toxicological data for the herbicide Dicamba, focusing on its acid form and various formulations. This guide is intended for researchers, scientists, and drug development professionals.

Due to a lack of specific toxicological data for a compound identified as "**Dicamba-(CH₂)₅-acid**," this guide will focus on the well-documented herbicide Dicamba (3,6-dichloro-2-methoxybenzoic acid) and its common commercial formulations, including its acid form, salts, and esters. The information presented here is a comparative summary of their known toxicities, supported by experimental data and methodologies.

Mechanism of Action

Dicamba is a synthetic auxin herbicide that mimics the action of natural plant growth hormones. [1][2][3] At high concentrations, it induces uncontrolled and abnormal plant growth, leading to the disruption of normal physiological processes and ultimately, cell death.[4][5] This is achieved by stimulating cell elongation and differentiation, which results in rapid, unsustainable growth of stems and leaves.[6] While the primary target is broadleaf weeds, the toxicological effects on non-target organisms are a key area of research.[5][7]



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Caption: Simplified signaling pathway of Dicamba's herbicidal action.

Quantitative Toxicity Data

The following table summarizes the acute toxicity data for Dicamba and its different forms across various organisms. It is important to note that the toxicity can vary depending on the specific salt or ester formulation.

Test Organism	Formulation	Exposure Route	LD50 / LC50	Reference
Rat	Technical Grade Dicamba	Oral	757 mg/kg	[4][7]
Rat	Pure Dicamba	Oral	2560 mg/kg	[4]
Rat	-	Dermal	>2000 mg/kg	[4][7]
Rat	-	Inhalation	>5.3 mg/L	[4]
Mallard Duck	Dicamba Acid	Oral (14-day)	1373 mg ae/kg	[4]
Mallard Duck	DMA Dicamba	Oral (14-day)	>2452 ppm	[4]
Mallard Duck	-	Dietary (8-day)	>10,000 mg/kg	[4]
Northern Bobwhite Quail	Technical Grade Dicamba	Oral	188 mg/kg	[4]
Northern Bobwhite Quail	Technical Grade Dicamba (87% a.i.)	Oral	216 mg/kg	[4]
Cutthroat Trout	Dicamba Acid	96-hour	>50 mg/L	[4]
Rainbow Trout	Sodium Salt of Dicamba	96-hour	507 mg ae/L	[4]
Bluegill Sunfish	Sodium Salt of Dicamba	96-hour	642 mg ae/L	[4]
Bluegill Sunfish	Potassium Salt of Dicamba	96-hour	196 mg ae/L	[4]
Goat	Dicamba Dimethyl Amine Salt (DDAS)	Oral	1400 mg/kg (Minimum Toxic Dose)	[8]

ae/kg: acid equivalent per kilogram; ppm: parts per million; a.i.: active ingredient

Comparative Toxicity of Formulations

Different formulations of Dicamba, such as salts and esters, are developed to enhance properties like solubility, absorption, and efficacy.^[2] Ester formulations are generally more effective at penetrating the waxy surfaces of leaves, while salt forms are more readily absorbed through the root system.^[2] Once absorbed, both forms are typically converted to the active acid form within the plant.^[2]

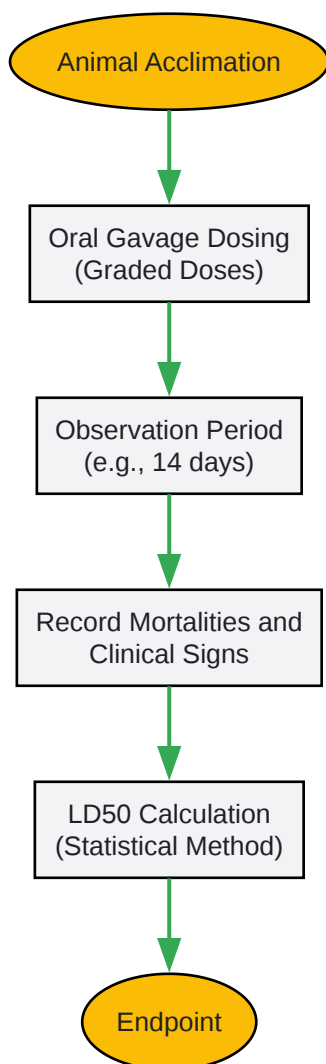
While comprehensive comparative toxicity data between "**Dicamba-(CH₂)₅-acid**" and other esters is unavailable, it is known that different ester and salt forms of auxin herbicides can exhibit varying toxicities. For instance, some ester forms of similar herbicides have shown higher volatility, which can pose a greater risk to non-target plants.^[2]

Experimental Protocols

The toxicological data presented in this guide are derived from standardized experimental protocols. Below are generalized methodologies for key toxicity assessments.

Acute Oral Toxicity (LD₅₀) in Rodents:

This test determines the single dose of a substance that will cause the death of 50% of a group of test animals.



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Caption: General workflow for an acute oral toxicity study.

- **Test Animals:** Typically, young adult rats of a specific strain are used. Animals are acclimated to laboratory conditions before the study.
- **Dose Administration:** The test substance is administered in a single dose by oral gavage. Multiple dose groups with a range of concentrations are used.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for a period of 14 days.

- **Necropsy:** At the end of the observation period, all surviving animals are euthanized and a gross necropsy is performed.
- **Data Analysis:** The LD50 value is calculated using a standard statistical method, such as probit analysis.

Aquatic Toxicity (LC50) in Fish:

This test determines the concentration of a substance in water that is lethal to 50% of a test population of fish over a specific period, typically 96 hours.

- **Test Organisms:** Common test species include rainbow trout, bluegill sunfish, and fathead minnows.
- **Test Conditions:** Fish are exposed to a range of concentrations of the test substance in a controlled aquatic environment (e.g., static or flow-through system). Water quality parameters such as temperature, pH, and dissolved oxygen are monitored.
- **Observation:** Mortalities and any sublethal effects are recorded at regular intervals over the 96-hour exposure period.
- **Data Analysis:** The LC50 and its 95% confidence limits are calculated for each observation period.

Human and Environmental Health Considerations

Dicamba is generally considered to have low acute toxicity to mammals through oral, dermal, and inhalation routes.^[7] However, it can cause moderate skin and eye irritation.^[4] The US EPA has classified Dicamba as not likely to be a human carcinogen.^[4]

In the environment, Dicamba is mobile in soil but has a relatively short half-life.^[6] It is not expected to bioaccumulate in organisms.^[6] While it is slightly toxic to fish and aquatic invertebrates, it is considered slightly to moderately toxic to birds in its acid form, with salt forms being practically non-toxic to birds.^[4]

Conclusion

The available data indicate that the toxicity of Dicamba varies depending on its chemical form (acid, salt, or ester) and the organism being tested. While a direct comparison with "**Dicamba-(CH₂)₅-acid**" is not possible due to the absence of data, the information on Dicamba provides a valuable framework for understanding the potential toxicological profile of its derivatives. Further research is needed to elucidate the specific toxicity of novel Dicamba esters.

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